

A Comparative Analysis of Endothall Formulations on Aquatic Invertebrates

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Compound of Interest

Compound Name: *Endothall*

Cat. No.: *B7800283*

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A comprehensive review of the toxicological profiles of Dipotassium and Mono(N,N-dimethylalkylamine) salt formulations of **Endothall**, providing key experimental data and standardized testing protocols for researchers and drug development professionals.

Endothall, a widely used aquatic herbicide, is available in different salt formulations, primarily the dipotassium salt and the mono(N,N-dimethylalkylamine) salt. These formulations, while both effective as herbicides, exhibit markedly different toxicological effects on non-target aquatic invertebrates. This guide provides a comparative overview of their acute toxicity, supported by experimental data, and outlines a detailed protocol for conducting aquatic invertebrate toxicity studies.

Quantitative Toxicity Data

The acute toxicity of the two primary **Endothall** formulations to aquatic invertebrates is summarized in the table below. The data clearly indicates that the mono(N,N-dimethylalkylamine) salt formulation is substantially more toxic to aquatic invertebrates than the dipotassium salt formulation, with LC50 values that are several orders of magnitude lower.

Formulation	Test Organism	Exposure Duration	LC50 / EC50	Reference
Dipotassium Salt	Scud (<i>Gammarus</i> sp.)	96 hours	313 mg/L	[1]
Mono(N,N-dimethylalkylamine) Salt	Water Flea (<i>Daphnia magna</i>)	48 hours	0.36 mg/L	[2]
Mono(N,N-dimethylalkylamine) Salt	Water Flea (<i>Ceriodaphnia dubia</i>)	48 hours	0.49 mg/L	[2]
Mono(N,N-dimethylalkylamine) Salt	Mysid Shrimp (<i>Mysidopsis bahia</i>)	96 hours	0.19 - 2.0 mg/L	[1]

LC50 (Lethal Concentration 50%): The concentration of a substance that is lethal to 50% of the test organisms. EC50 (Effective Concentration 50%): The concentration of a substance that causes a defined effect in 50% of the test organisms (e.g., immobilization).

Experimental Protocols

The following is a detailed methodology for a standardized acute toxicity test using the freshwater crustacean *Daphnia magna*, based on internationally recognized guidelines such as OECD Guideline 202 and EPA OPPTS 850.1010.

Objective

To determine the 48-hour median effective concentration (EC50) of different **Endothall** formulations that causes immobilization in *Daphnia magna*.

Materials and Equipment

- Test Organisms: Neonates of *Daphnia magna* (less than 24 hours old) from a healthy, laboratory-maintained culture.

- Test Substance: Technical grade **Endothall** dipotassium salt and mono(N,N-dimethylalkylamine) salt.
- Dilution Water: Reconstituted hard water, aerated to ensure dissolved oxygen is near saturation.
- Glassware: Borosilicate glass beakers (100 mL), volumetric flasks, and pipettes.
- Environmental Chamber: Capable of maintaining a constant temperature of $20 \pm 1^{\circ}\text{C}$ and a controlled photoperiod (e.g., 16 hours light, 8 hours dark).
- Water Quality Meters: For measuring pH, dissolved oxygen, and temperature.

Procedure

- Preparation of Test Solutions:
 - Prepare a stock solution of each **Endothall** formulation in the dilution water.
 - From the stock solutions, prepare a geometric series of at least five test concentrations and a control (dilution water only).
- Test Setup:
 - Add 80 mL of each test concentration and the control to appropriately labeled 100 mL glass beakers.
 - Randomly assign the test beakers to positions within the environmental chamber.
 - Allow the test solutions to equilibrate to the test temperature ($20 \pm 1^{\circ}\text{C}$).
- Introduction of Test Organisms:
 - Carefully transfer 10 *Daphnia magna* neonates into each test beaker.
 - The test begins upon the introduction of the daphnids.
- Incubation and Observation:

- Incubate the test beakers for 48 hours under the specified temperature and photoperiod conditions.
- Do not feed the organisms during the test.
- Observe the daphnids for immobilization at 24 and 48 hours. Immobilization is defined as the cessation of all visible movement, even after gentle agitation of the test beaker.

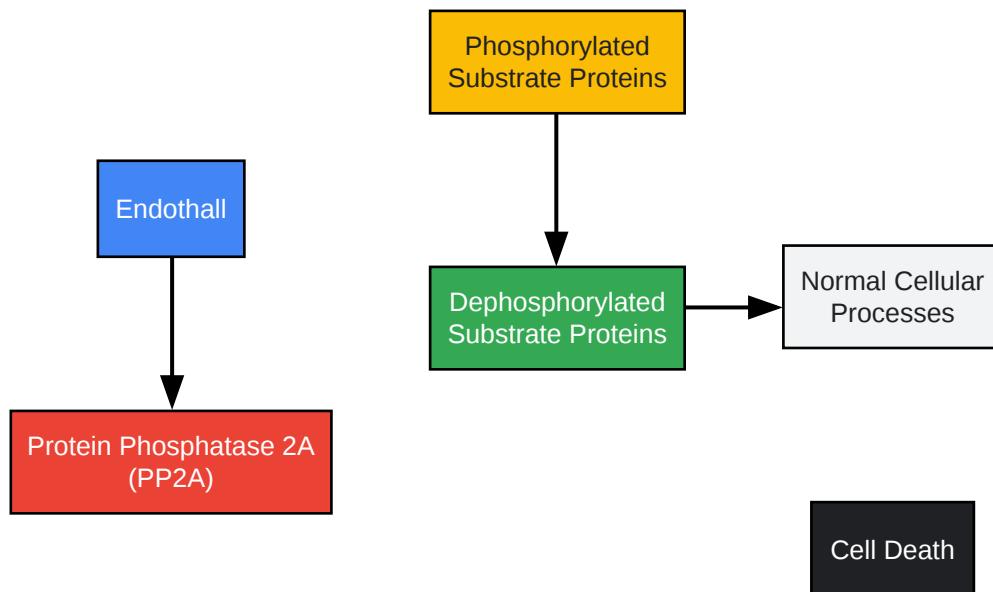
• Data Collection and Analysis:

- Record the number of immobilized daphnids in each beaker at each observation point.
- Measure and record the pH, dissolved oxygen, and temperature of the test solutions at the beginning and end of the test.
- Calculate the 48-hour EC50 value and its 95% confidence limits using appropriate statistical methods (e.g., probit analysis).

Visualizations

Signaling Pathway

The primary mode of action for **Endothall** involves the inhibition of protein phosphatase 2A (PP2A), a key enzyme in various cellular signaling pathways. This inhibition disrupts cellular processes, leading to cell death.

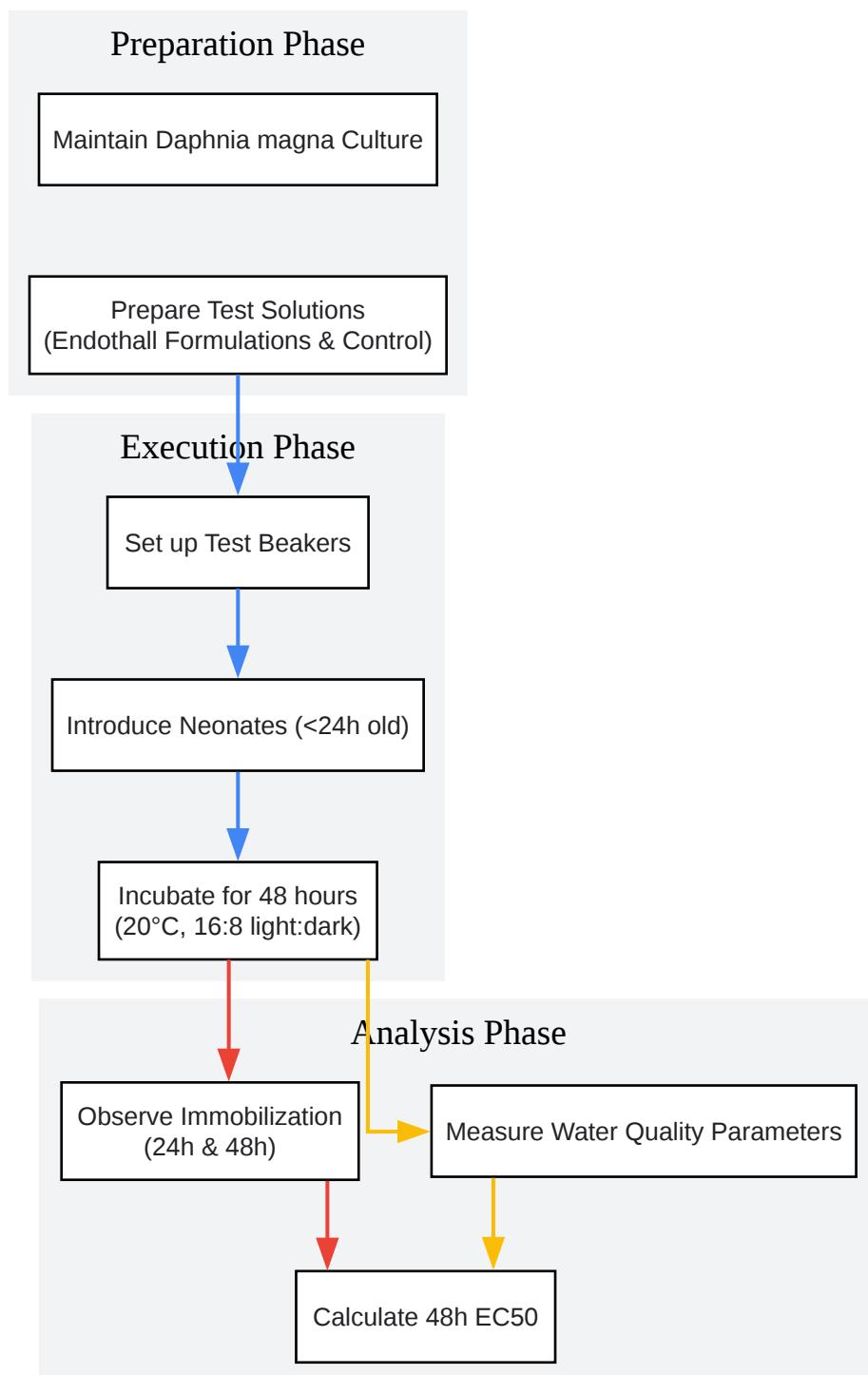


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Caption: Mechanism of **Endothall** toxicity.

Experimental Workflow

The workflow for conducting an acute aquatic invertebrate toxicity test with **Endothall** formulations is a systematic process designed to ensure the reliability and reproducibility of the results.

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Caption: Aquatic invertebrate toxicity test workflow.

In conclusion, the available data unequivocally demonstrates the significantly higher acute toxicity of the mono(N,N-dimethylalkylamine) salt of **Endothall** to aquatic invertebrates compared to the dipotassium salt. Researchers and environmental managers should consider these differences when evaluating the ecological risks associated with the use of **Endothall**-based herbicides. The provided experimental protocol offers a standardized framework for further comparative studies.

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References

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